Using 2-Bromo-3-methoxy-1-phenylpropan-1-one as a pharmaceutical intermediate

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Compound of Interest	
Compound Name:	*2-Bromo-3-methoxy-1-phenylpropan-1-one*
CAS No.:	*21726-71-6*
Cat. No.:	*B1626891*

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Application Note: **2-Bromo-3-methoxy-1-phenylpropan-1-one** as a Pharmaceutical Intermediate

Executive Summary

2-Bromo-3-methoxy-1-phenylpropan-1-one (CAS: Derivative of 2114-00-3 class) is a highly reactive

-bromo ketone scaffold used primarily in the synthesis of 4,5-disubstituted thiazoles and imidazoles. Its unique structural feature—a labile bromide at the

-position adjacent to a

-methoxy group—makes it a "dual-handle" electrophile. It serves as a critical intermediate for synthesizing kinase inhibitors, COX-2 inhibitors, and other bioactive heterocycles.

Key Applications:

- Hantzsch Thiazole Synthesis: Precursor for 4-phenyl-5-(methoxymethyl)thiazoles.

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- Imidazole Formation: Reaction with amidines to form bioactive imidazole cores.
- -Aminoketone Synthesis: Precursor for chiral amino alcohols via reduction.

Chemical Profile & Stability (Critical)

Warning: This compound is a potent lachrymator (tear-inducing agent) and skin irritant.[1] All manipulations must be performed in a functioning fume hood.[1]

Property	Description
Structure	Phenyl ring attached to a carbonyl; -carbon bears a Bromine; -carbon bears a Methoxy group.[2]
Reactivity Class	-Halo ketone; Electrophile.[3]
Stability Issue	Thermal Instability. Prone to dehydrohalogenation (loss of HBr) to form the enone, or -elimination of methanol.
Storage	Store at -20°C under inert atmosphere (Argon/Nitrogen). Protect from light.[1]

Stability & Degradation Pathways: The presence of the

-methoxy group adds a layer of complexity compared to simple phenacyl bromides. Improper handling leads to two primary degradation products:

- Elimination of HBr: Forms 3-methoxy-1-phenylprop-2-en-1-one (Enone A).
- Elimination of MeOH: Forms 2-bromo-1-phenylprop-2-en-1-one (Enone B).

To avoid these, maintain reaction temperatures below 60°C unless reflux is strictly required for cyclization, and avoid strong, non-nucleophilic bases during storage.

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Application 1: Hantzsch Thiazole Synthesis

The most robust application of this intermediate is the synthesis of 2-amino-4-phenyl-5-(methoxymethyl)thiazole derivatives. This reaction exploits the electrophilicity of the

-carbon to close a heterocyclic ring with thiourea or thioamides.

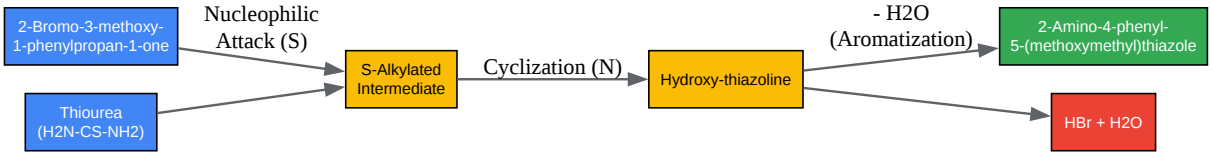
Mechanism of Action

- S-Alkylation: The sulfur atom of the thioamide attacks the

  -carbon, displacing the bromide.

- Cyclization: The nitrogen atom attacks the carbonyl carbon.[4]

- Dehydration: Loss of water drives aromatization to form the thiazole ring.



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Figure 1: Mechanistic pathway for the conversion of the

-bromo ketone to a thiazole scaffold.

Detailed Protocol: Synthesis of 2-Amino-4-phenyl-5-(methoxymethyl)thiazole

Reagents:

- **2-Bromo-3-methoxy-1-phenylpropan-1-one** (1.0 equiv)
- Thiourea (1.1 equiv)
- Ethanol (Absolute, 10 mL per mmol substrate)

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- Ammonium Hydroxide (10% aq) or Sodium Bicarbonate (sat. aq)

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a magnetic stir bar, dissolve Thiourea (1.1 equiv) in absolute ethanol.
- Addition: Add **2-Bromo-3-methoxy-1-phenylpropan-1-one** (1.0 equiv) portion-wise to the stirring solution at room temperature.
  - Expert Tip: Do not add all at once. The reaction is exothermic. A slight yellowing indicates the start of the reaction.
- Reflux: Equip the flask with a reflux condenser. Heat the mixture to reflux (approx. 78°C) for 2–4 hours.
  - Monitoring: Monitor by TLC (System: Hexane/EtOAc 3:1). The starting bromo-ketone (

) should disappear, and a polar spot (hydrobromide salt of the product) will appear at the baseline.
- Precipitation: Cool the reaction mixture to room temperature. Often, the product crystallizes as the hydrobromide salt (HBr).
- Free Basing (Crucial):
  - Filter the solid HBr salt.
  - Suspend the solid in water.[5]
  - Slowly add 10% Ammonium Hydroxide or saturated

    until pH

    8–9. The free base will precipitate.
- Isolation: Filter the solid, wash with cold water (

  mL), and dry under vacuum.

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- Purification: Recrystallize from Ethanol/Water (9:1) if necessary.[1]

Expected Yield: 75–85% Characterization:

- 1H NMR (

  ): Look for the disappearance of the

  -proton signal (

  5.5–6.0 ppm) and the appearance of the thiazole

  broad singlet (

  7.0–7.5 ppm). The methoxy group should remain distinct (

  3.2–3.4 ppm).

Application 2: Synthesis of Imidazoles

This intermediate can also form imidazoles when reacted with amidines (e.g., Benzamidine).[5] This is valuable for creating "dual-aryl" imidazole cores common in p38 MAP kinase inhibitors.

Protocol Summary:

- Reagents: Substrate (1.0 eq), Benzamidine HCl (1.2 eq),

  (2.5 eq).

- Solvent: DMF or THF/Water (4:1).

- Conditions: Stir at 60°C for 6 hours.

  - Note: Stronger bases or higher temperatures promote the elimination of the methoxy group.

    is chosen for its mildness.

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Dark/Black Reaction Mixture	Decomposition/Polymerization due to high heat or light.	Perform reaction in the dark; reduce temperature to 50°C and extend time.
Low Yield (Enone formation)	Elimination of HBr competing with substitution.	Ensure the nucleophile (thiourea/amidine) is in slight excess. Avoid strong bases (NaOH/KOH) during the reaction phase.
Lachrymatory Effect	Vapor leakage.	Quench all glassware and gloves with dilute sodium thiosulfate solution before removing from the hood.

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